

M199 Cell Culture Medium: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: M199

Cat. No.: B15296203

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Medium 199 (**M199**) is a classic and widely utilized cell culture medium, first developed in the 1950s for the nutritional studies of chick embryo fibroblasts.^[1] Its formulation, while less complex than some modern media, provides a defined nutritional source that has proven invaluable for the cultivation of a wide range of cell types, particularly for non-transformed cells. This technical guide provides a detailed overview of the composition of **M199**, protocols for its preparation and use, and insights into its application in research and production, including virology and vaccine development.

Core Composition of M199 Medium

M199 is a balanced salt solution supplemented with a variety of amino acids, vitamins, and other essential nutrients. The exact composition can vary slightly between manufacturers and specific formulations (e.g., with Earle's or Hanks' salts, with or without L-glutamine or phenol red). The following tables provide a comprehensive overview of the typical components found in a standard **M199** formulation with Earle's Balanced Salt Solution (EBSS).

Table 1: Inorganic Salts

The inorganic salt composition of **M199** with Earle's salts is designed to maintain physiological pH and osmotic pressure in a CO₂ environment.

Component	Concentration (mg/L)
Calcium Chloride (CaCl ₂) (anhyd.)	200.00
Ferric Nitrate (Fe(NO ₃) ₃ ·9H ₂ O)	0.72
Magnesium Sulfate (MgSO ₄) (anhyd.)	97.67
Potassium Chloride (KCl)	400.00
Sodium Bicarbonate (NaHCO ₃)	2200.00
Sodium Chloride (NaCl)	6800.00
Sodium Phosphate monobasic (NaH ₂ PO ₄ ·H ₂ O)	140.00

Table 2: Amino Acids

M199 contains a comprehensive panel of amino acids, the building blocks of proteins, essential for cell growth and proliferation.

Component	Concentration (mg/L)
L-Alanine	25.00
L-Arginine HCl	70.00
L-Aspartic Acid	30.00
L-Cysteine HCl·H ₂ O	0.10
L-Cystine 2HCl	26.00
L-Glutamic Acid	75.00
L-Glutamine	100.00
Glycine	50.00
L-Histidine HCl·H ₂ O	21.88
L-Hydroxyproline	10.00
L-Isoleucine	40.00
L-Leucine	60.00
L-Lysine HCl	70.00
L-Methionine	15.00
L-Phenylalanine	25.00
L-Proline	40.00
L-Serine	25.00
L-Threonine	30.00
L-Tryptophan	10.00
L-Tyrosine (Disodium Salt, Dihydrate)	57.66
L-Valine	25.00

Table 3: Vitamins

A wide array of vitamins are included in **M199** to act as cofactors and antioxidants, supporting various cellular metabolic processes.

Component	Concentration (mg/L)
p-Aminobenzoic Acid	0.05
Ascorbic Acid	0.05
D-Biotin	0.01
D-Ca-Pantothenate	0.01
Choline Chloride	0.50
Folic Acid	0.01
myo-Inositol	0.05
Menadione (Vitamin K3)	0.01
Niacin (Nicotinic Acid)	0.025
Niacinamide (Nicotinamide)	0.025
Pyridoxal HCl	0.025
Pyridoxine HCl	0.025
Riboflavin	0.01
Thiamine HCl	0.01
Vitamin A Acetate	0.10
Vitamin D ₂ (Calciferol)	0.10
α-Tocopherol Phosphate (Sodium Salt)	0.01

Table 4: Other Components

This category includes a carbohydrate source (D-Glucose), a pH indicator, and other essential compounds.

Component	Concentration (mg/L)
Adenine Sulfate	10.00
Adenosine 5'-Phosphate	0.20
ATP (Disodium Salt)	1.00
Cholesterol	0.20
D-Glucose (Dextrose)	1000.00
Glutathione (Reduced)	0.05
Guanine HCl	0.30
Hypoxanthine	0.30
Phenol Red	20.00
Sodium Acetate	50.00
Thymine	0.30
Tween 80	20.00
Uracil	0.30
Xanthine	0.34

Experimental Protocols

Preparation of Liquid M199 from Powder

This protocol outlines the standard procedure for preparing 1 liter of sterile **M199** medium from its powdered form.

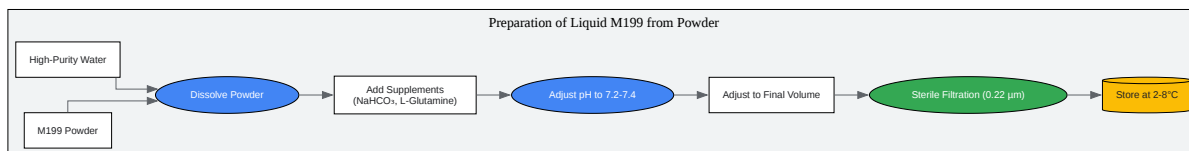
Materials:

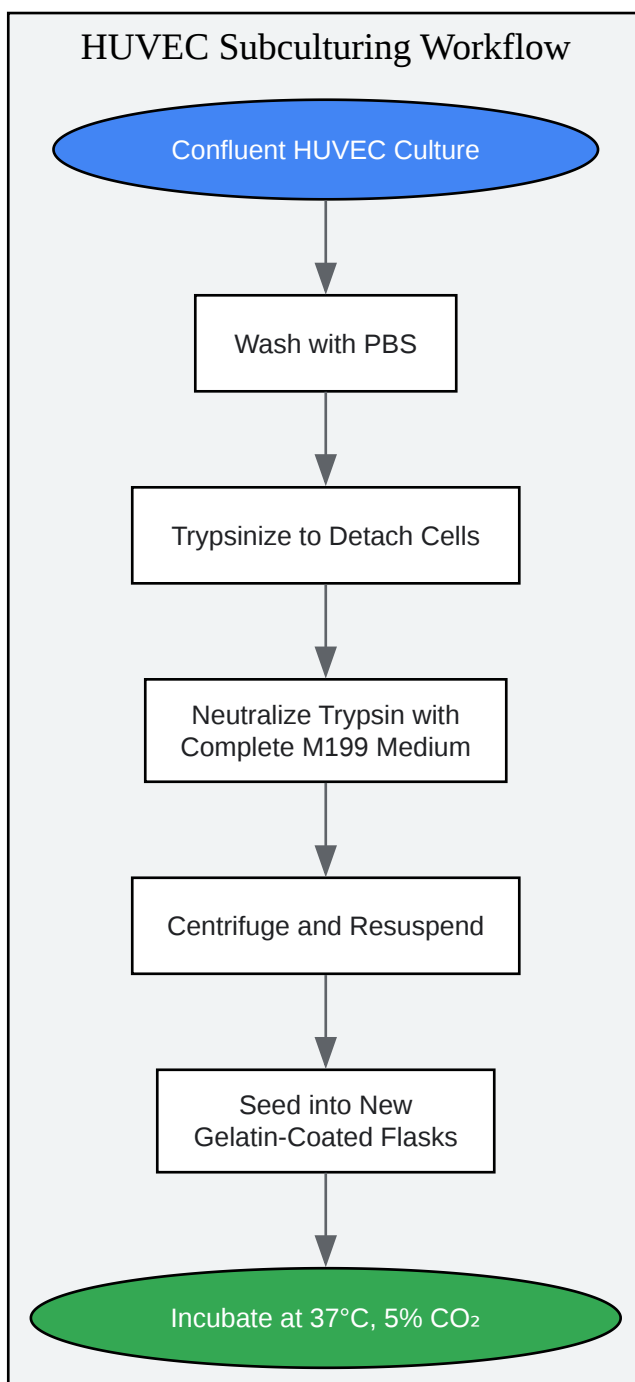
- **M199** powder with Earle's salts
- High-purity, cell culture grade water
- Sodium Bicarbonate (NaHCO_3)

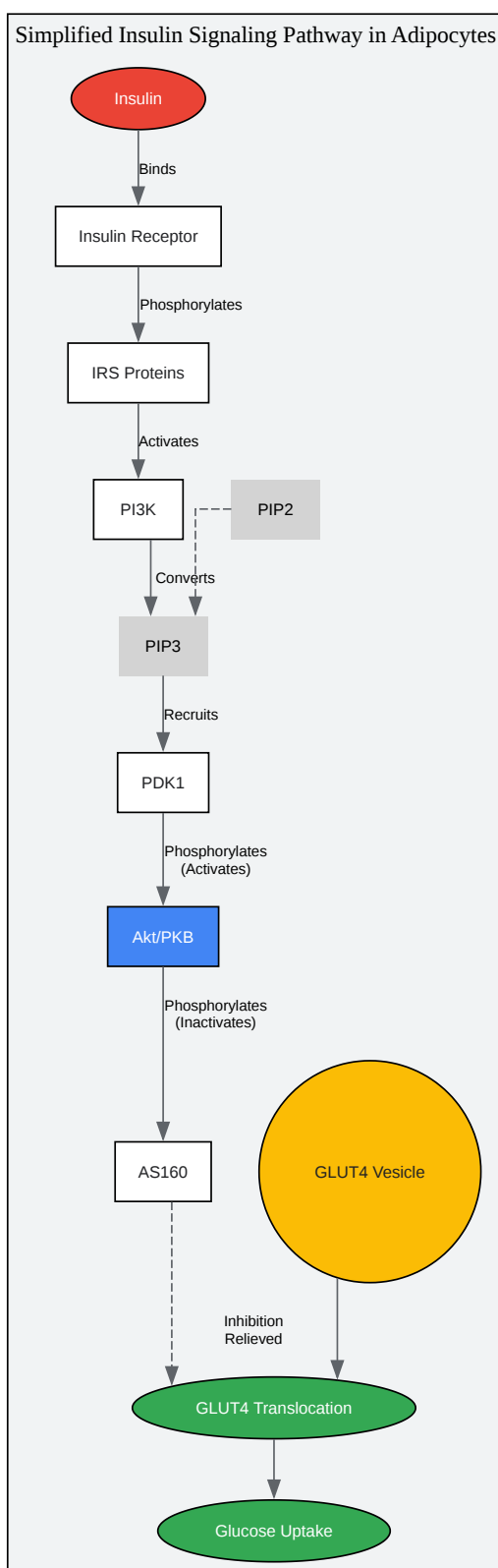
- L-Glutamine (if not already in the powder)
- 1N HCl and 1N NaOH for pH adjustment
- Sterile 1L graduated cylinder and storage bottle
- Sterile 0.22 μm membrane filter unit

Procedure:

- Measure out approximately 900 mL of high-purity water into a sterile container.
- With gentle stirring, add the **M199** powder to the water. Do not heat the water.
- Continue stirring until the powder is completely dissolved.
- If required by the specific formulation, add 2.2 g of Sodium Bicarbonate and/or 0.1 g of L-Glutamine to the solution and stir until dissolved.
- Adjust the pH of the medium to 7.2-7.4 using 1N HCl or 1N NaOH. The pH will likely rise by 0.1-0.2 units during filtration.
- Add high-purity water to bring the final volume to 1 liter.
- Sterilize the medium immediately by passing it through a sterile 0.22 μm membrane filter.
- Aseptically dispense the sterile medium into a sterile storage bottle.
- Store the prepared medium at 2-8°C, protected from light.







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References

- 1. 中 199 [sigmaaldrich.com]
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